

Delta-Valerolactone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Delta-Valerolactone

Cat. No.: B126995

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **delta-valerolactone** (CAS No. 542-28-9). The information is intended to guide laboratory personnel in the safe use of this compound and in responding effectively to potential exposure or incidents.

Hazard Identification and Classification

Delta-valerolactone is classified as a substance that causes serious eye damage.^{[1][2][3][4][5]} It is crucial to handle this chemical with appropriate care to prevent eye contact.

GHS Classification:

- Hazard Class: Serious Eye Damage/Eye Irritation, Category 1^{[2][3][4][5]}
- Signal Word: Danger^{[1][2][5]}
- Hazard Statement: H318 - Causes serious eye damage.^{[1][2][3][5]}
- Pictogram: GHS05 (Corrosion)^{[1][2]}

While the toxicological properties have not been fully investigated, exposure may also cause irritation to the skin and respiratory system.^{[6][7][8]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **delta-valerolactone** is provided in the table below.

Property	Value	References
Molecular Formula	C5H8O2	[1][2][3]
Molecular Weight	100.12 g/mol	[3]
Appearance	Clear yellow liquid	[6]
Odor	Ester-like	[7]
Melting Point/Freezing Point	-13 to -12 °C (9 to 10 °F)	[3]
Initial Boiling Point	226 - 229 °C (439 - 444 °F)	[3]
Flash Point	107 - 112 °C (224.6 - 233.6 °F)	[6][7]
Autoignition Temperature	390 °C (734 °F)	[6][8]
Lower Explosion Limit	1.70 vol %	[6]
Upper Explosion Limit	9.00 vol %	[6]
Vapor Pressure	0.97 hPa at 52 °C	[2]
Relative Vapor Density	3.45 (vs air)	
Solubility in Water	Miscible	
log Pow (Partition coefficient)	0.185	[9]

Experimental Protocols

Acute Eye Irritation/Corrosion Study (OECD Guideline 405)

The classification of **delta-valerolactone** as causing serious eye damage is determined through studies following methodologies such as the OECD Guideline 405 for Acute Eye Irritation/Corrosion. This guideline provides a standardized in vivo test procedure.

Objective: To assess the potential of a substance to produce irritation or corrosion to the eye.

Methodology:

- **Test Animals:** Healthy, adult albino rabbits are typically used for this test.
- **Pre-Test Considerations:** A weight-of-the-evidence analysis of existing data (e.g., from in vitro tests, pH extremes, or structurally related substances) is performed first to avoid unnecessary animal testing.
- **Dose and Administration:** A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control. The eyelids are gently held together for approximately one second to prevent loss of the material.
- **Observation Period:** The eyes are examined for ocular lesions at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to evaluate the reversibility of any observed effects.
- **Scoring:** The degree of eye irritation is evaluated by scoring lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling).
- **Humane Endpoints:** The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress in the animals. The experiment is terminated if the animal shows signs of severe pain or distress.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **delta-valerolactone**.

- **Handling:**
 - Ensure good ventilation of the work station.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
 - Wear appropriate personal protective equipment (see Section 5).[\[1\]](#)

- Avoid breathing dust, vapor, mist, or gas.^[6]
- Do not eat, drink, or smoke when using this product.^{[1][2]}
- Wash hands thoroughly after handling.^{[1][2]}
- Storage:
 - Store in a cool, dry, well-ventilated place.^{[6][9]}
 - Keep the container tightly closed.^{[6][9]}
 - Recommended storage temperature is -20°C or refrigerated (below 4°C/39°F).^{[1][3][6]}
 - Store away from incompatible materials such as strong oxidizing agents.^{[7][8][9]}

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are critical for preventing exposure.

Control Parameter	Recommendation	References
Engineering Controls	Ensure adequate ventilation. Facilities should be equipped with an eyewash station and a safety shower.	[1] [6] [9]
Eye/Face Protection	Wear chemical splash goggles or tightly fitting safety glasses.	[1] [3] [4] [6] [8]
Skin Protection	Wear appropriate protective gloves and a chemical apron or protective clothing.	[1] [3] [4] [6] [8]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face respirator or a vapor respirator may be necessary under certain conditions.	[1] [4] [6] [7] [8] [9]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.	[1][2][3][5][6]
Skin Contact	Wash skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes.	[1][2][6][7]
Inhalation	Remove person to fresh air and keep comfortable for breathing.	[1][2][6]
Ingestion	Call a poison center or a doctor if you feel unwell. Rinse mouth with water. Do NOT induce vomiting.	[1][2][6]

Note to Physician: Treat symptomatically and supportively.[6]

Firefighting and Accidental Release Measures

Firefighting

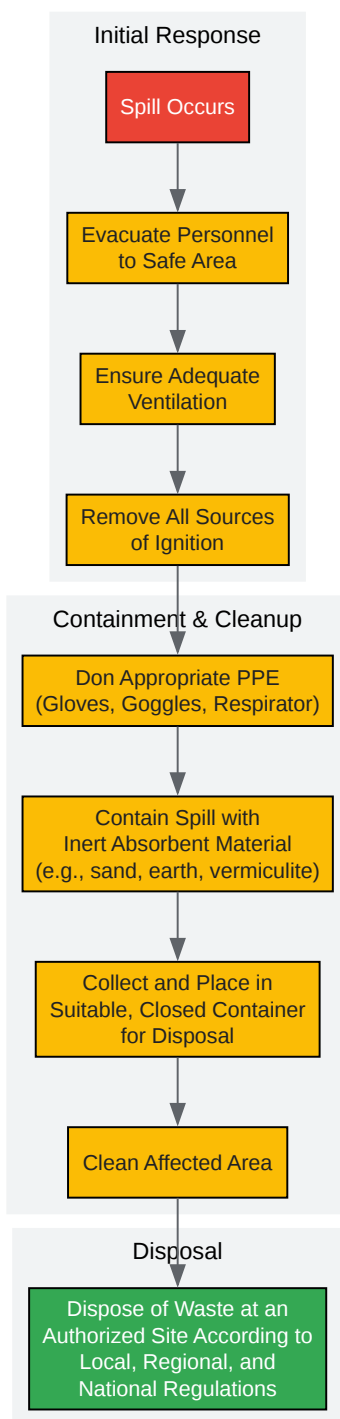
- Suitable Extinguishing Media: Water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2][6][7][8]
- Unsuitable Extinguishing Media: Do not use a water jet.[2][7]
- Special Hazards: Combustible. Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.[3] Hazardous decomposition products in case of fire may include toxic fumes and carbon oxides (CO, CO₂).[1][2][3][7]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)

Accidental Release

In the event of a spill, follow the workflow below.

Delta-Valerolactone Spill Response Workflow



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Delta-Valerolactone Spill Response Workflow.

Stability and Reactivity

- Reactivity: The product is non-reactive under normal conditions of use, storage, and transport.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Possibility of Hazardous Reactions: No dangerous reactions are known under normal conditions of use.[1]
- Conditions to Avoid: Avoid excessive heat and light.[7]
- Incompatible Materials: Strong oxidizing agents.[8][9]
- Hazardous Decomposition Products: Under normal conditions of storage and use, hazardous decomposition products should not be produced.[1] In case of fire, toxic fumes and carbon oxides may be released.[1][2][7]

Toxicological and Ecological Information

- Acute Toxicity: Shall not be classified as acutely toxic.[2]
- Skin Corrosion/Irritation: Shall not be classified as corrosive/irritant to skin.[2]
- Serious Eye Damage/Irritation: Causes serious eye damage.[1][2][3][4][5]
- Respiratory or Skin Sensitization: Shall not be classified as a respiratory or skin sensitizer.[2]
- Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity: Shall not be classified as germ cell mutagenic, carcinogenic, or a reproductive toxicant.[2]
- Ecological Information: Avoid release to the environment.[1] Do not let the product enter drains.[3] Data on toxicity to aquatic life is largely unavailable.[4]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling **delta-valerolactone**.

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- To cite this document: BenchChem. [Delta-Valerolactone: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b126995#delta-valerolactone-safety-and-handling-precautions>]

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